

# Comprehensive Safety and Handling Guide for 2-[3-(Bromomethyl)phenyl]thiophene

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 2-[3-(Bromomethyl)phenyl]thiophene

Cat. No.: B1338807

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This guide provides essential safety protocols, operational procedures, and disposal plans for the handling of **2-[3-(Bromomethyl)phenyl]thiophene** (CAS No. 85553-44-2). It is intended for researchers, scientists, and drug development professionals to ensure safe laboratory practices.

## Chemical Identification and Properties

This section summarizes the key physical and chemical properties of **2-[3-(Bromomethyl)phenyl]thiophene**.

Property	Value
Molecular Formula	C <sub>11</sub> H <sub>9</sub> BrS[1]
Molecular Weight	253.16 g/mol [1]
Synonyms	2-(3-bromomethyl phenyl) thiophene, 3-(2-thienyl)benzyl bromide[1]
Appearance	Data not available; related compounds are described as solid or light brown liquid.[2]
Odor	Stench[2][3]

## Hazard Identification and GHS Classification

**2-[3-(Bromomethyl)phenyl]thiophene** is a hazardous substance that requires careful handling. It is classified as harmful if swallowed, inhaled, or in contact with skin, and it causes severe skin burns and eye damage.<sup>[1][4][5]</sup>

GHS Classification	Hazard Statement
Acute Toxicity, Oral (Category 4)	H302: Harmful if swallowed <sup>[4][5][6]</sup>
Acute Toxicity, Dermal (Category 4)	H312: Harmful in contact with skin <sup>[4][5]</sup>
Acute Toxicity, Inhalation (Category 4)	H332: Harmful if inhaled <sup>[4]</sup>
Skin Corrosion (Category 1B)	H314: Causes severe skin burns and eye damage <sup>[4][5][6]</sup>
Serious Eye Damage (Category 1)	H318: Causes serious eye damage <sup>[3][4][6]</sup>
Specific target organ toxicity (single exposure)	H335: May cause respiratory irritation <sup>[6]</sup>

Note: This substance is also a lachrymator, meaning it can cause tearing.<sup>[6]</sup>

## Personal Protective Equipment (PPE)

Strict adherence to PPE guidelines is mandatory to prevent exposure.<sup>[7]</sup> Engineering controls, such as a chemical fume hood, must be used.<sup>[4]</sup>

Protection Type	Specification	Rationale
Eye/Face Protection	Chemical safety goggles and a face shield.[5][8]	Protects against splashes and vapors that cause severe eye damage.[1][3][5] Face shields should be worn in conjunction with goggles.[8]
Hand Protection	Two pairs of chemotherapy-grade, powder-free nitrile gloves meeting ASTM D6978 standards.[7]	Prevents skin contact, which can be harmful and cause severe burns.[4][5]
Body Protection	A disposable, polyethylene-coated polypropylene gown or similar laminate material.[7][9] Flame-retardant and antistatic clothing is recommended.[3]	Protects against skin exposure and contamination of personal clothing.[4]
Respiratory Protection	For small-scale lab use, a particle-filtering half-mask (EN149:2001) is recommended.[4] For larger scale use, emergencies, or when vapors are generated, a full face-piece respirator with a chemical cartridge is required.[5]	Protects against inhalation of harmful vapors, which may cause respiratory irritation.[4][6]

## Safe Handling and Operational Workflow

A systematic approach is critical for handling this chemical safely. The workflow below outlines the necessary steps from preparation to cleanup.

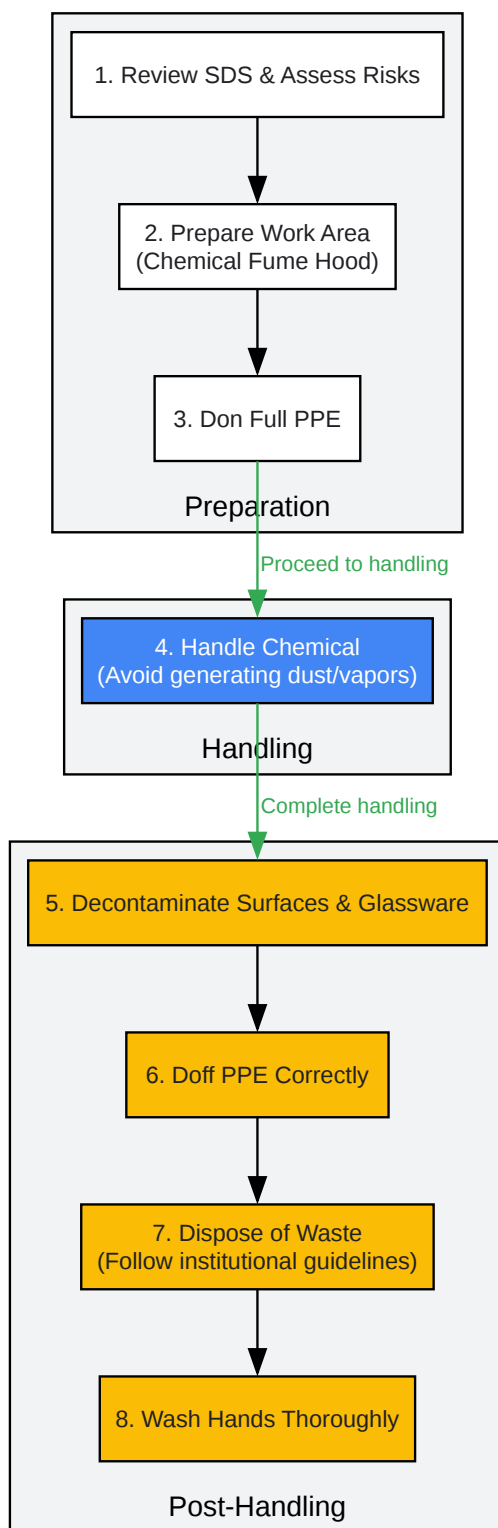


Diagram 1: Safe Handling Workflow

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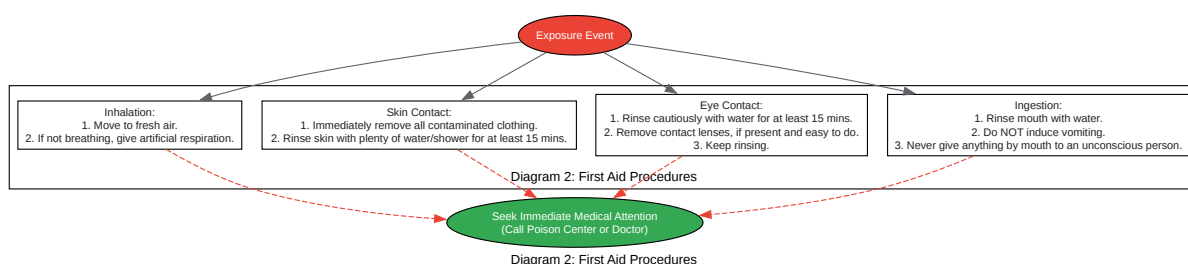
Caption: Diagram 1: Step-by-step workflow for the safe handling of **2-[3-(Bromomethyl)phenyl]thiophene**.

#### Procedural Steps:

- Preparation: Always work within a certified chemical fume hood to control vapor exposure.<sup>[4]</sup> Ensure that an emergency eyewash station and safety shower are immediately accessible.<sup>[6]</sup>
- Handling: Avoid breathing dust, fumes, or vapors.<sup>[5][6]</sup> Do not eat, drink, or smoke in the handling area.<sup>[4][6]</sup>
- Storage: Store in a dry, cool, and well-ventilated place away from heat and ignition sources.<sup>[3][4][10]</sup> The container should be kept tightly closed, and for long-term storage, a temperature of 2-8°C is recommended.<sup>[6]</sup> Store in a locked area accessible only to authorized personnel.<sup>[3][5]</sup> The substance is sensitive to moisture and may decompose in contact with water.<sup>[4][6]</sup>
- Disposal: Dispose of contents and containers at an approved waste disposal plant.<sup>[3][6]</sup> Do not mix with other waste.<sup>[3][10]</sup> Uncleaned containers should be handled as the product itself.<sup>[3][10]</sup> Do not release into the environment or allow entry into drains.<sup>[3][4]</sup>

## First Aid and Emergency Procedures

Immediate and appropriate first aid is critical in the event of exposure. The following diagram outlines the necessary steps. Always seek immediate medical attention after any exposure.<sup>[4]</sup>  
<sup>[6]</sup>



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Caption: Diagram 2: Immediate first aid response protocol for various exposure routes.

#### First Aid Measures:

- General Advice: Show the Safety Data Sheet to the attending medical professional.[3][4][10]
- Inhalation: Remove the person to fresh air and keep them comfortable for breathing.[4][6] If breathing is difficult or has stopped, provide artificial respiration and seek immediate medical help.[5][6]
- Skin Contact: Immediately take off all contaminated clothing and shoes.[3][6] Wash the affected area with plenty of soap and water or shower for at least 15 minutes.[4][6][10]
- Eye Contact: Flush eyes immediately and thoroughly with water for at least 15 minutes, also under the eyelids.[4][6] Remove contact lenses if present and easy to do.[3][4][6] Immediate medical attention from an ophthalmologist is required.[3][10]
- Ingestion: Do NOT induce vomiting.[1][4][6] Rinse the mouth thoroughly with water.[5][6] Never give anything by mouth to an unconscious person.[4][6]

Spill Procedures: In case of a spill, evacuate unnecessary personnel.[6] Ensure adequate ventilation and eliminate all ignition sources.[3] Do not breathe vapors or mist.[6] Absorb small spills with a dry chemical absorbent.[6] For larger spills, dike the area and collect with a pump or vacuum.[6] Place the collected material in an appropriate container for disposal.[6]

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Address: 3281 E Guasti Rd  
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